

How to minimize off-target effects of LAS195319

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Compound of Interest

Compound Name: LAS195319

Cat. No.: B608472

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Technical Support Center: LAS195319

This technical support center provides researchers, scientists, and drug development professionals with guidance on minimizing the off-target effects of **LAS195319**. The information is presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **LAS195319**?

LAS195319 is a potent and selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) enzyme.^[1] The δ isoform of PI3K is primarily expressed in hematopoietic cells and plays a crucial role in immune cell signaling, proliferation, and function.

Q2: What are the known off-target effects of **LAS195319**?

Direct experimental studies detailing the comprehensive off-target profile of **LAS195319** are not extensively published in the public domain. However, initial characterization has shown that while **LAS195319** is highly selective for PI3K δ , it exhibits weak inhibitory activity against PI3K β and PI3K γ isoforms at concentrations greater than 20-fold higher than its IC₅₀ for PI3K δ .^[1] It reportedly has no activity against the PI3K α isoform.^[1] Off-target effects could potentially arise from the inhibition of these other PI3K isoforms, especially at higher concentrations.

Q3: What are the potential consequences of off-target inhibition of PI3K β and PI3K γ ?

Inhibition of PI3K β has been associated with effects on glucose metabolism and platelet function. Off-target inhibition of PI3K γ , which is also involved in immune and inflammatory responses, could lead to broader immunosuppressive effects than intended with selective PI3K δ inhibition.

Troubleshooting Guide

This section provides guidance on how to address specific unexpected results or potential off-target effects during your experiments with **LAS195319**.

Issue 1: Unexpected effects on non-hematopoietic cells.

- Question: I am observing effects of **LAS195319** in a cell line that does not express high levels of PI3K δ . What could be the cause?
- Answer: This could be due to off-target inhibition of other PI3K isoforms, particularly PI3K β , which is more ubiquitously expressed. It is crucial to confirm the expression levels of all Class I PI3K isoforms in your experimental system.

Issue 2: Inconsistent results between in vitro and in vivo studies.

- Question: The cellular potency of **LAS195319** in my assays does not correlate with the observed in vivo efficacy or toxicity. Why might this be?
- Answer: Discrepancies between in vitro and in vivo results can arise from differences in drug metabolism, pharmacokinetics, and the complex interplay of different cell types in vivo. Off-target effects that are not apparent in a simplified cellular model may become evident in a whole organism.

Issue 3: Observed toxicity at higher concentrations.

- Question: I am observing cellular toxicity or animal model side effects at higher doses of **LAS195319**. Is this expected?
- Answer: Increased toxicity at higher concentrations is a common concern and can be a result of off-target pharmacology. As the concentration of **LAS195319** increases, the

likelihood of inhibiting PI3K β and PI3K γ , as well as other unforeseen off-target kinases, also increases.

Data Summary

The following table summarizes the known selectivity profile of **LAS195319**.

Target	IC50 (nM)	Selectivity vs. PI3K δ
PI3K δ	0.5	-
PI3K β	>10	>20-fold
PI3K γ	>10	>20-fold
PI3K α	Not Active	-
pAkt (Thr308) in THP-1 cells	2.7	-

Data sourced from the MOLNOVA datasheet for **LAS195319**.[\[1\]](#)

Experimental Protocols

To minimize and characterize the off-target effects of **LAS195319**, the following experimental approaches are recommended:

1. Dose-Response Curve Analysis in Relevant Cell Lines

- Objective: To determine the optimal concentration range of **LAS195319** that maintains on-target efficacy while minimizing off-target effects.
- Methodology:
 - Select a panel of cell lines with varying expression levels of PI3K isoforms (δ , β , γ , and α).
 - Treat the cells with a broad range of **LAS195319** concentrations (e.g., from 0.1 nM to 10 μ M).
 - Measure the inhibition of the PI3K pathway by quantifying the phosphorylation of downstream effectors such as Akt (at both Ser473 and Thr308) and S6 ribosomal protein

using Western blotting or ELISA.

- Determine the IC₅₀ values in each cell line. A significantly lower IC₅₀ in PI3K δ -expressing cells compared to others will confirm on-target selectivity.

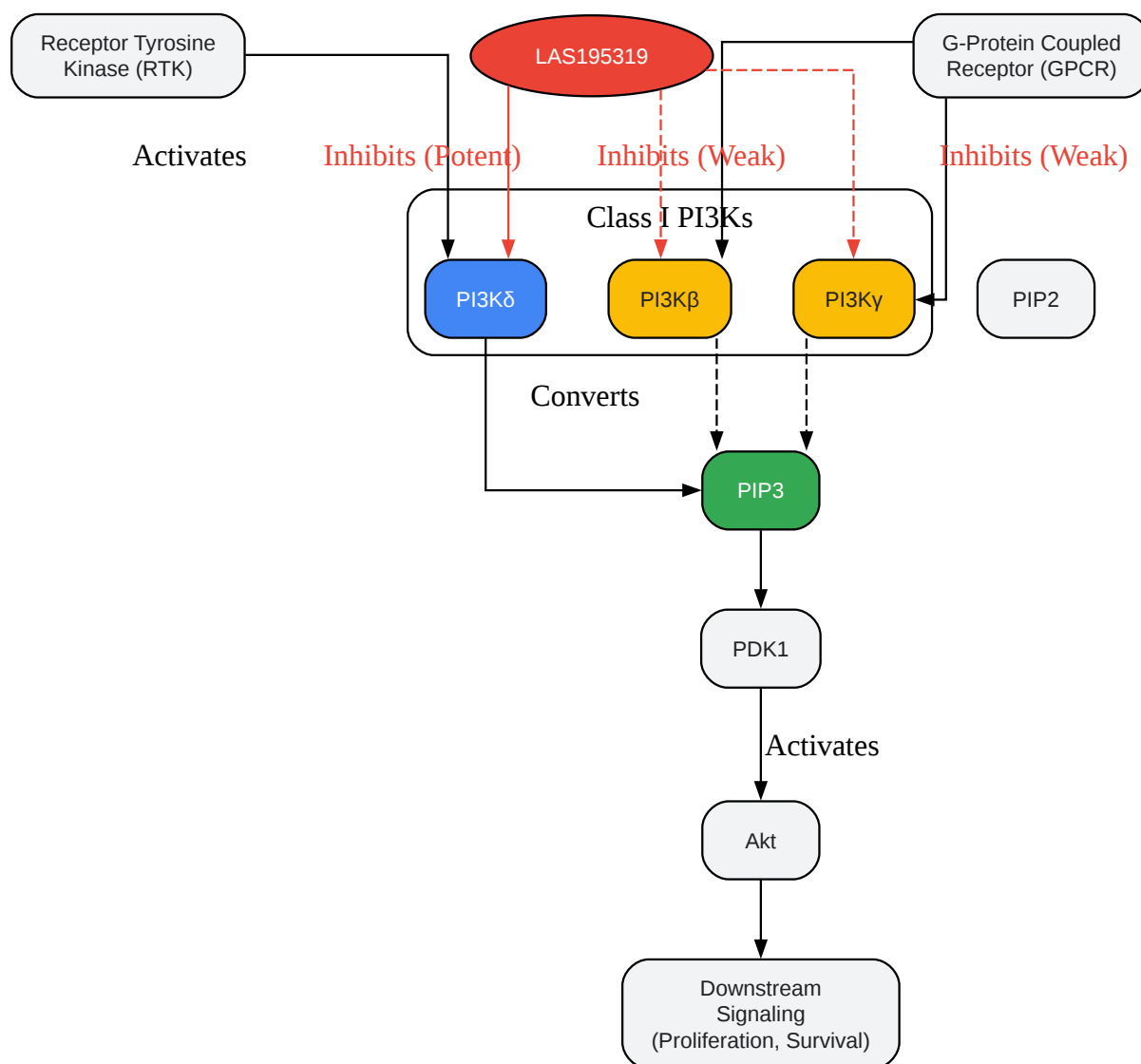
2. Kinase Selectivity Profiling

- Objective: To identify potential off-target kinases of **LAS195319**.
- Methodology:
 - Submit **LAS195319** to a commercial kinase profiling service (e.g., Eurofins, Reaction Biology).
 - Screen against a large panel of recombinant kinases (e.g., >400 kinases) at a fixed concentration (e.g., 1 μ M).
 - For any kinases showing significant inhibition (e.g., >50%), perform follow-up IC₅₀ determinations to quantify the potency of the off-target interaction.

3. Cellular Thermal Shift Assay (CETSA)

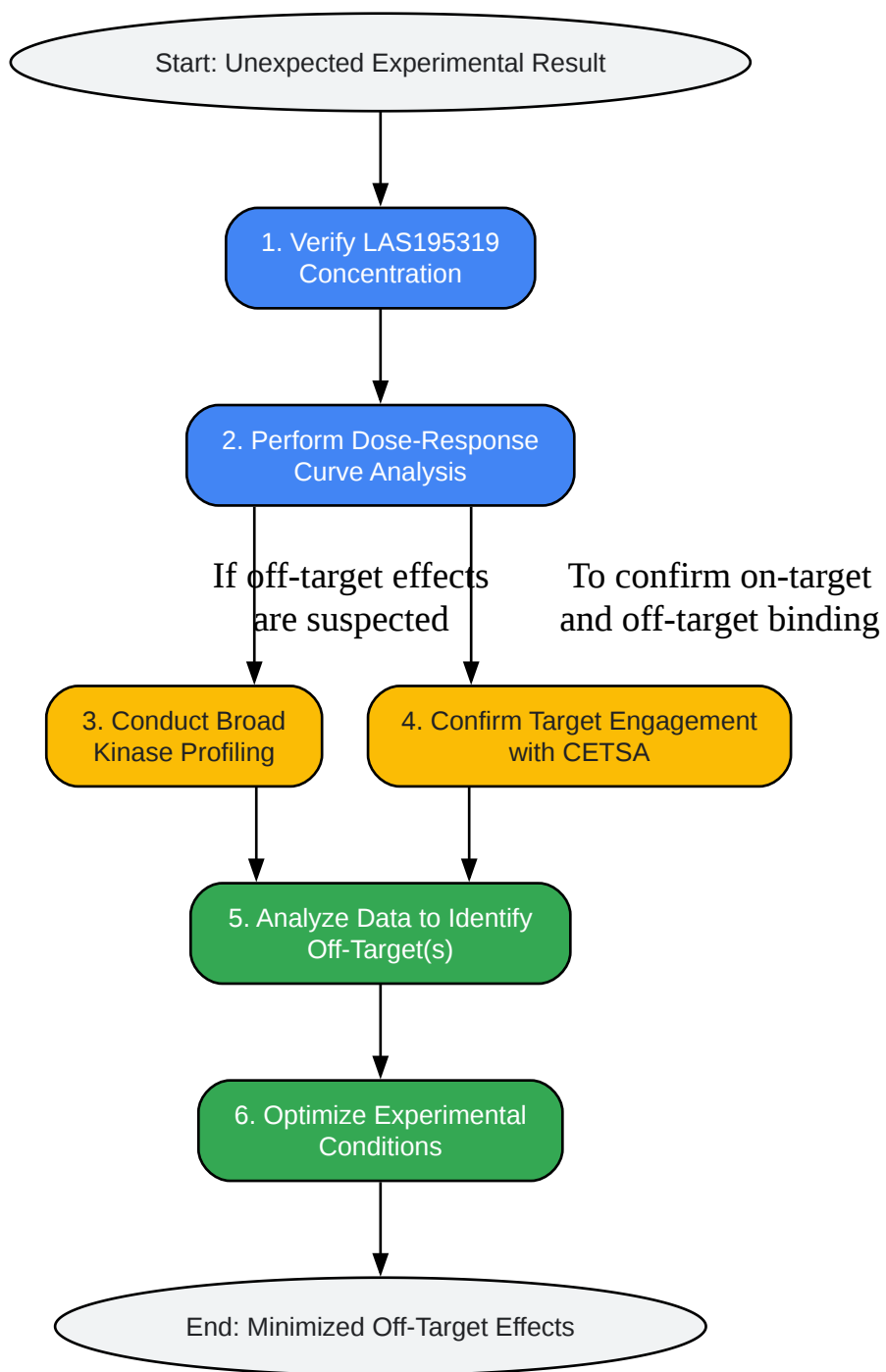
- Objective: To confirm target engagement and identify off-target binding in a cellular context.
- Methodology:
 - Treat intact cells with **LAS195319** or a vehicle control.
 - Heat the cell lysates to various temperatures.
 - Separate soluble and aggregated proteins by centrifugation.
 - Analyze the soluble fraction for the presence of PI3K δ and other potential off-target proteins by Western blotting or mass spectrometry. Binding of **LAS195319** will stabilize PI3K δ , leading to a higher melting temperature.

Visualizations



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Caption: PI3K signaling pathway and the inhibitory action of **LAS195319**.



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Caption: Troubleshooting workflow for investigating off-target effects.

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References

- 1. molnova.com [molnova.com]
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